

Solubility of 4-Bromo-7-azaindole in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-7-azaindole

Cat. No.: B105606

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Bromo-7-azaindole**, a key heterocyclic building block in medicinal chemistry and drug discovery. While specific quantitative solubility data for **4-Bromo-7-azaindole** in a range of organic solvents is not extensively published, this document outlines the standard methodologies for determining its solubility, enabling researchers to generate precise and reliable data. The compound is generally described as having moderate solubility in common organic solvents like ethanol, methanol, and dichloromethane, and is sparingly soluble in water. [\[1\]](#)[\[2\]](#)

Data Presentation: A Framework for Solubility Analysis

Due to the limited availability of specific quantitative solubility data in public literature, the following table is presented as a template for researchers to systematically record their experimental findings. This structured format allows for the clear and concise presentation of solubility data, facilitating comparison across different solvents and conditions.

Organic Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method of Analysis
e.g., Ethanol	e.g., 25	e.g., HPLC, UV-Vis		
e.g., Methanol	e.g., 25	e.g., HPLC, UV-Vis		
e.g., Dichloromethane	e.g., 25	e.g., HPLC, UV-Vis		
e.g., Acetone	e.g., 25	e.g., HPLC, UV-Vis		
e.g., Acetonitrile	e.g., 25	e.g., HPLC, UV-Vis		
e.g., Tetrahydrofuran (THF)	e.g., 25	e.g., HPLC, UV-Vis		
e.g., N,N-Dimethylformamide (DMF)	e.g., 25	e.g., HPLC, UV-Vis		
e.g., Dimethyl Sulfoxide (DMSO)	e.g., 25	e.g., HPLC, UV-Vis		

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The "gold standard" for determining the thermodynamic solubility of a compound is the shake-flask method.[3] This protocol provides a detailed, step-by-step methodology for accurately measuring the solubility of **4-Bromo-7-azaindole** in various organic solvents.

1. Materials and Equipment:

- **4-Bromo-7-azaindole** (solid, high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or orbital shaker in a temperature-controlled environment
- Centrifuge
- Syringe filters (e.g., 0.22 μm or 0.45 μm , compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrumentation for concentration measurement (e.g., High-Performance Liquid Chromatography (HPLC) with UV detector, UV-Vis Spectrophotometer)

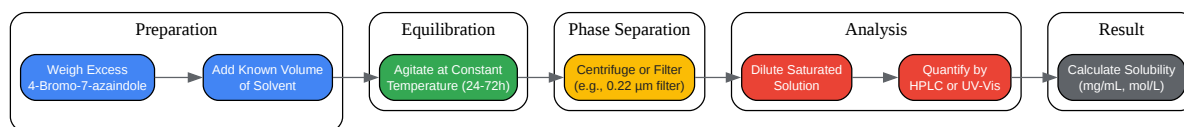
2. Procedure:

- Preparation:
 - Accurately weigh an excess amount of **4-Bromo-7-azaindole** and add it to a vial. The excess solid is crucial to ensure that a saturated solution is formed.
 - Add a known volume of the desired organic solvent to the vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a shaker bath set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24 to 72 hours). The presence of undissolved solid should be visible at the end of the equilibration period.
- Phase Separation:

- After equilibration, remove the vials from the shaker and allow them to stand briefly to let the excess solid settle.
- To separate the saturated solution from the undissolved solid, either centrifuge the vials at a high speed or filter the supernatant through a syringe filter.[3] Filtration is a common and effective method.[4]
- Sample Preparation for Analysis:
 - Carefully take an aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with a known volume of the appropriate solvent to bring the concentration within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a calibrated analytical method (e.g., HPLC-UV or UV-Vis spectroscopy) to determine the concentration of **4-Bromo-7-azaindole**. [5]
 - Prepare a calibration curve using standard solutions of **4-Bromo-7-azaindole** of known concentrations to accurately quantify the solubility.
- Data Reporting:
 - Calculate the solubility in mg/mL or g/L.
 - The molecular weight of **4-Bromo-7-azaindole** (197.03 g/mol) can be used to convert the solubility to molarity (mol/L).[1][2]
 - Record the solvent, temperature, and the determined solubility value in a structured table as shown above.

Visualization of the Experimental Workflow

The following diagram illustrates the key stages of the shake-flask method for determining the solubility of **4-Bromo-7-azaindole**.



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Caption: Experimental workflow for determining the solubility of **4-Bromo-7-azaindole**.

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